

# addressing solubility issues of 1-Oleoyl-3-arachidoyl-rac-glycerol in assays

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## Compound of Interest

Compound Name: 1-Oleoyl-3-arachidoyl-rac-glycerol

Cat. No.: B3026139

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## Technical Support Center: 1-Oleoyl-3-arachidoyl-rac-glycerol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address solubility and handling issues related to **1-Oleoyl-3-arachidoyl-rac-glycerol** in various biological assays. This resource is intended for researchers, scientists, and drug development professionals.

### I. Physicochemical Properties and Solubility

**1-Oleoyl-3-arachidoyl-rac-glycerol** is a diacylglycerol containing oleic acid at the sn-1 position and the saturated arachidic acid at the sn-3 position. Its long acyl chains contribute to its low solubility in aqueous solutions.

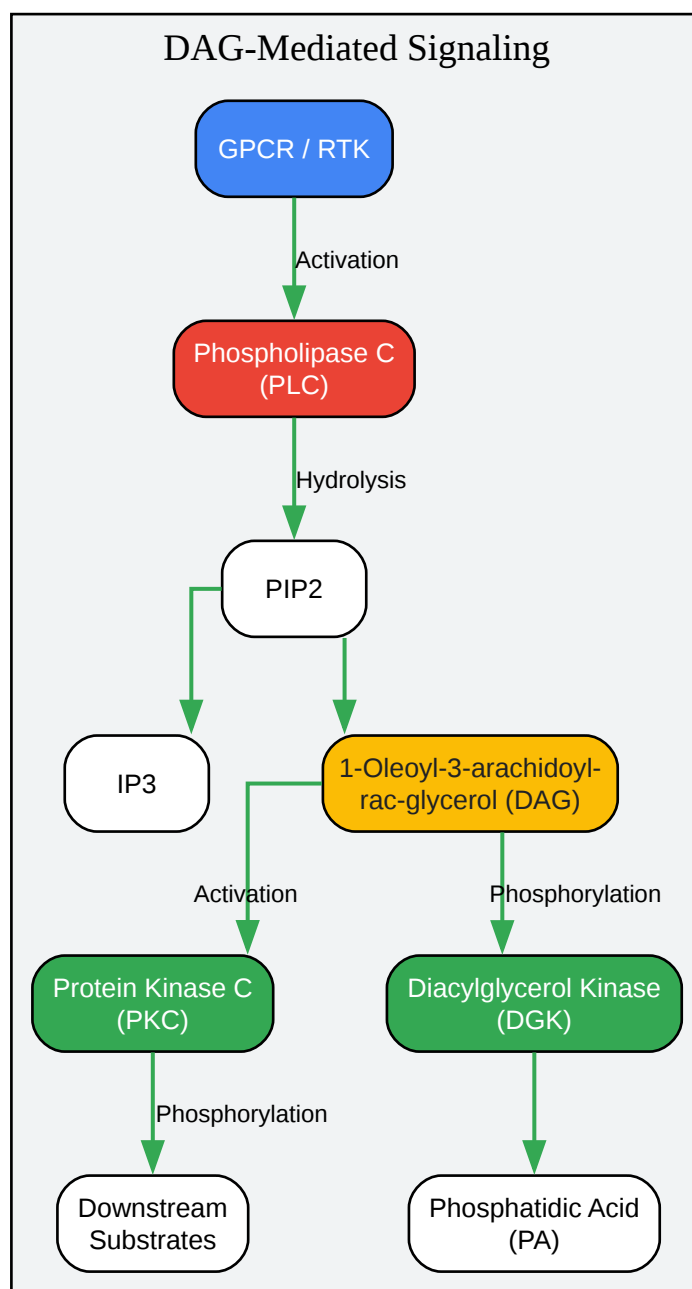
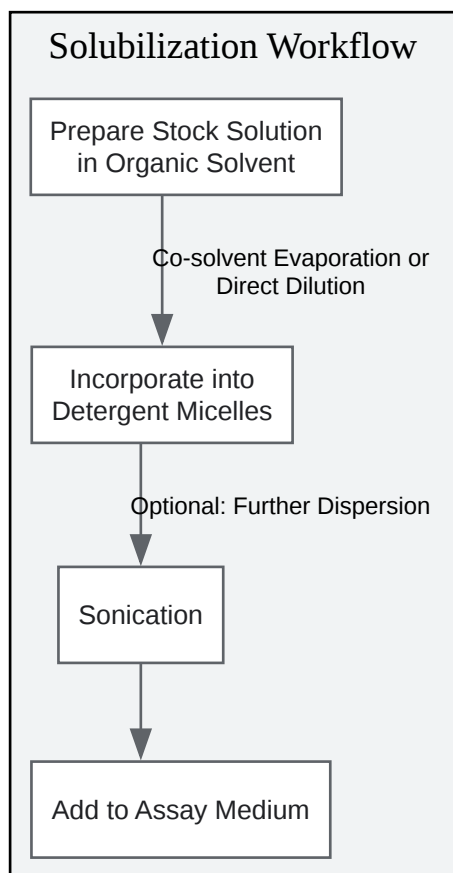
Table 1: Solubility of **1-Oleoyl-3-arachidoyl-rac-glycerol** in Common Solvents<sup>[1]</sup>

Solvent	Solubility
Dimethylformamide (DMF)	20 mg/mL
Dimethyl sulfoxide (DMSO)	7 mg/mL
Ethanol	30 mg/mL
PBS (pH 7.2)	0.25 mg/mL

## II. Troubleshooting Guide: Addressing Solubility Issues in Assays

Q1: My **1-Oleoyl-3-arachidoyl-rac-glycerol** is not dissolving in my aqueous assay buffer. What should I do?

A1: Direct dissolution in aqueous buffers is challenging due to the lipophilic nature of this diacylglycerol. Here is a recommended workflow to improve solubility:



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## References

- 1. caymanchem.com [caymanchem.com]
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